



Application Notes and Protocols for Demonstrating the pH Range of Methyl Yellow

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For Researchers, Scientists, and Drug Development Professionals

Introduction

pH indicators are essential tools in chemistry and biology, allowing for the rapid determination of the pH of a solution. These indicators are typically weak acids or bases that exhibit a distinct color change over a specific pH range. **Methyl yellow** (4-dimethylaminoazobenzene) is an azo dye that functions as an acid-base indicator. It undergoes a clear color transition in acidic conditions, making it suitable for various titration applications, particularly with weak bases and strong acids. The pKa of **methyl yellow** is 3.3, and its effective pH range for color change is between 2.9 and 4.0.[1][2][3] Below pH 2.9, an aqueous solution of **methyl yellow** appears red, and above pH 4.0, it is yellow.[1][3] This document provides a detailed experimental setup for visually demonstrating this pH-dependent color transition.

Materials and Reagents

- Methyl yellow (C14H15N3)
- 95% Ethanol
- Citric acid monohydrate (C6H8O7·H2O)
- Sodium citrate dihydrate (Na₃C₆H₅O₇·2H₂O)
- Distilled or deionized water



- 0.1 M Hydrochloric acid (HCl)
- 0.1 M Sodium hydroxide (NaOH)
- Beakers (100 mL, 250 mL)
- Volumetric flasks (100 mL)
- Graduated cylinders (10 mL, 50 mL, 100 mL)
- Test tubes and test tube rack
- pH meter
- · Magnetic stirrer and stir bar
- · Dropper or pipette

Preparation of Solutions Methyl Yellow Indicator Solution (0.1% w/v)

A 0.1% w/v solution of **methyl yellow** in 95% ethanol is prepared as follows:

- Accurately weigh 0.1 g of methyl yellow powder.
- Dissolve the powder in 50 mL of 95% ethanol in a 100 mL volumetric flask.
- Once fully dissolved, dilute the solution to the 100 mL mark with 95% ethanol.
- Stopper the flask and mix thoroughly.

Buffer Solutions (pH 2.5 - 4.5)

A series of citrate buffer solutions will be prepared to demonstrate the color transition of **methyl yellow**.

Stock Solutions:



- 0.1 M Citric Acid Solution: Dissolve 21.01 g of citric acid monohydrate in distilled water and dilute to 1 L.
- 0.1 M Sodium Citrate Solution: Dissolve 29.41 g of sodium citrate dihydrate in distilled water and dilute to 1 L.

Preparation of Buffer Solutions:

Prepare the following buffer solutions by mixing the specified volumes of the 0.1 M citric acid and 0.1 M sodium citrate stock solutions. For each buffer, verify the final pH with a calibrated pH meter and adjust with 0.1 M HCl or 0.1 M NaOH if necessary.

Target pH	Volume of 0.1 M Citric Acid (mL)	Volume of 0.1 M Sodium Citrate (mL)	Final Volume (mL)
2.5	46.5	3.5	100
3.0	40.0	10.0	100
3.5	33.0	17.0	100
4.0	25.5	24.5	100
4.5	18.0	32.0	100

Experimental Protocol

- Arrange five clean, labeled test tubes in a test tube rack.
- Add 5 mL of each prepared buffer solution (pH 2.5, 3.0, 3.5, 4.0, and 4.5) to the corresponding test tube.
- Add 2-3 drops of the 0.1% methyl yellow indicator solution to each test tube.
- Gently swirl each test tube to ensure the indicator is evenly distributed.
- Observe and record the color of the solution in each test tube against a white background for accurate color perception.

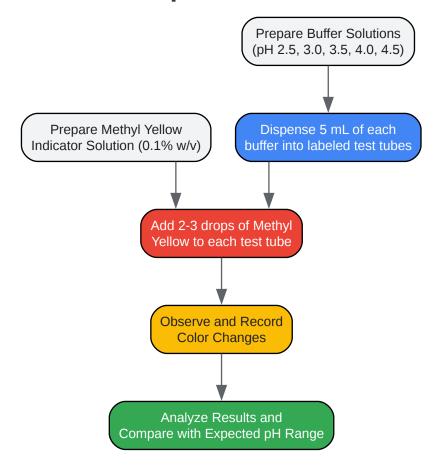


Data Presentation

The expected results of the experiment are summarized in the table below:

рН	Expected Color
2.5	Red
3.0	Red-Orange
3.5	Orange-Yellow
4.0	Yellow
4.5	Yellow

Visualization of the Experimental Workflow



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Caption: Experimental workflow for demonstrating the pH range of methyl yellow.

Conclusion

This protocol provides a reliable method for demonstrating the pH-dependent color change of the **methyl yellow** indicator. The experiment will clearly show the transition from red in acidic solutions (pH below 2.9) to yellow in less acidic and neutral solutions (pH above 4.0), with intermediate orange shades within its transition range. This visual demonstration is valuable for educational purposes and for verifying the functionality of the indicator for specific laboratory applications.

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